

health and safety guidelines for handling isooctyl acrylate in research

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Compound of Interest

Compound Name: *Isooctyl acrylate*

Cat. No.: *B7801725*

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An In-depth Technical Guide to the Health and Safety Guidelines for Handling **Isooctyl Acrylate** in Research

For Researchers, Scientists, and Drug Development Professionals

Introduction

Isooctyl acrylate (IOA) is a versatile monomer utilized in the synthesis of polymers for a range of applications, including pressure-sensitive adhesives and coatings. As with many reactive monomers, a thorough understanding of its potential hazards and the implementation of rigorous safety protocols are paramount for its safe handling in a research and development setting. This guide provides comprehensive health and safety information for laboratory personnel working with **isooctyl acrylate**, with a focus on quantitative data, detailed experimental protocols for hazard assessment, and clear visual aids for operational workflows and biological mechanisms.

Hazard Identification and Classification

Isooctyl acrylate is classified as a combustible liquid that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2]} It is also very toxic to aquatic life with long-lasting effects.^{[1][2]}

Physicochemical and Toxicological Data

The following tables summarize the key quantitative data for **isooctyl acrylate**, which are essential for risk assessment and the implementation of appropriate safety measures.

Physical and Chemical Properties

Property	Value	Reference
CAS Number	29590-42-9	[3]
Molecular Formula	C11H20O2	[3]
Molecular Weight	184.28 g/mol	[3]
Appearance	Colorless liquid	[3]
Odor	Characteristic/Acid	[3]
Boiling Point	125 °C at 27 hPa	[3]
Flash Point	90.6 - 91.1 °C (Pensky-Martens closed cup)	[3]
Vapor Pressure	1.1 hPa at 20 °C	[3]
Relative Density	0.88 g/cm³ at 25 °C	[3]
Water Solubility	0.01244 g/L at 23.1 °C	[3]
Partition Coefficient (log Pow)	4.5 - 4.7 at 25 °C	[3]
Autoignition Temperature	255 °C	[3]

Toxicological Data

Endpoint	Species	Route	Value	Reference
Acute Oral Toxicity (LD50)	Rat	Oral	> 5000 mg/kg	[4][5]
Acute Dermal Toxicity (LD50)	Rabbit	Dermal	> 2000 mg/kg	[1][5]
Skin Corrosion/Irritation	Rabbit	Dermal	Slightly irritating	[4]
Serious Eye Damage/Irritation	Rabbit	Ocular	Slightly irritating	[4]
Skin Sensitization	Mouse	Dermal	Sensitizing	[6]
Repeated Dose Toxicity (NOAEL)	Rat	Oral	40 - 150 mg/kg	[3][5]

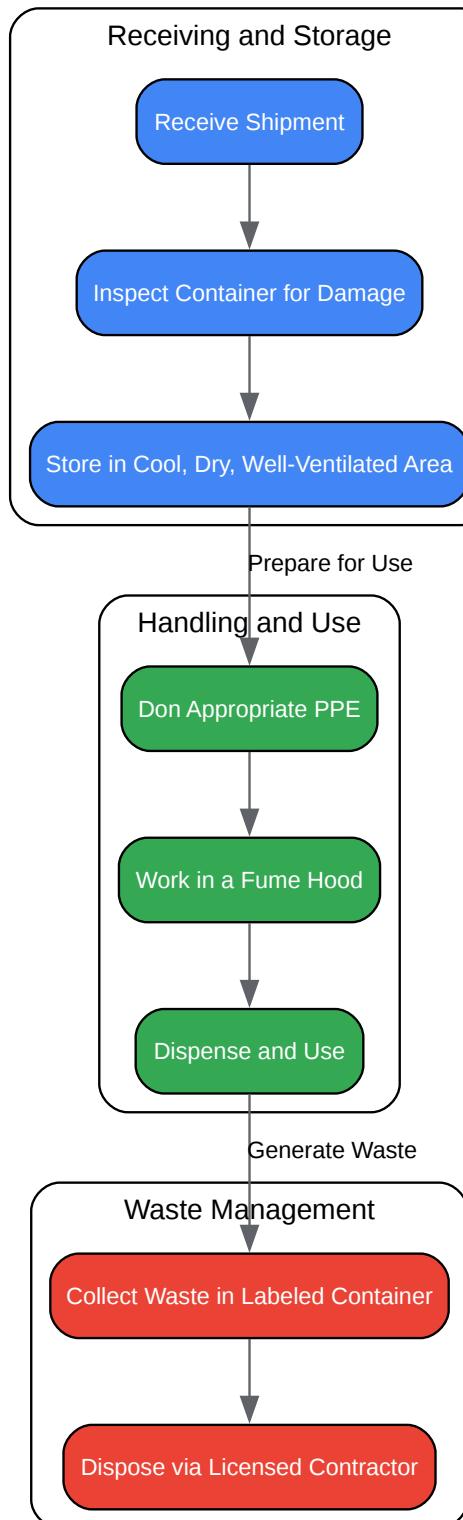
Occupational Exposure Limits

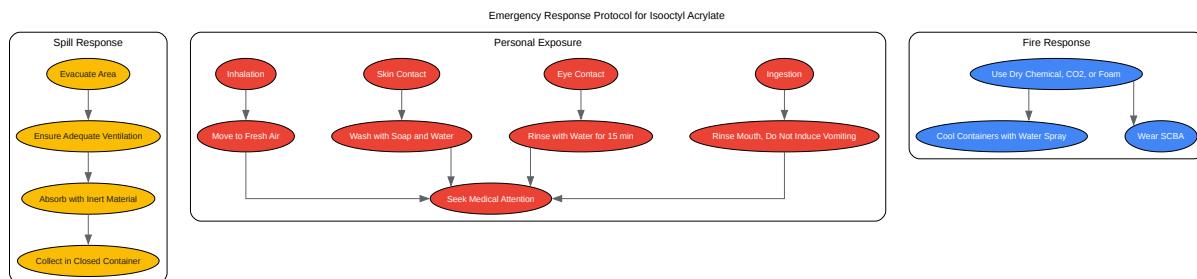
Organization	Limit	Value
AIHA WEEL	TWA (8-hour)	5 ppm (37.5 mg/m ³)

Safe Handling and Storage

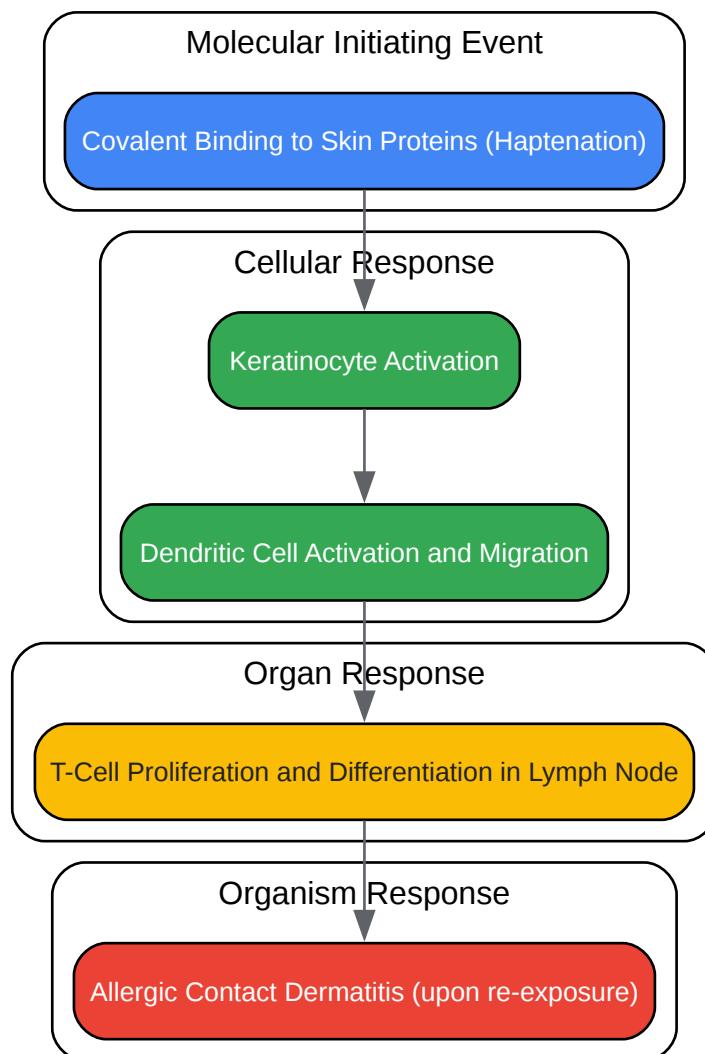
A logical workflow for the safe handling of **isooctyl acrylate** from receipt to disposal is crucial to minimize exposure and ensure laboratory safety.

Safe Handling Workflow for Isooctyl Acrylate





Adverse Outcome Pathway for Skin Sensitization by Acrylates

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